

In-Depth Technical Guide: (2-Thienyl)trimethylsilane

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Compound of Interest		
Compound Name:	(2-Thienyl)-methylsilane	
Cat. No.:	B15480217	Get Quote

CAS Number: 18245-28-8

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of (2-Thienyl)trimethylsilane, a versatile organosilicon compound with significant potential in medicinal chemistry and drug development. The document details its chemical and physical properties, provides an experimental protocol for its synthesis, and explores its applications in the synthesis of pharmacologically active compounds, particularly thienopyridine derivatives. Spectroscopic data is presented to aid in the characterization of this compound. Furthermore, this guide illustrates a potential synthetic pathway where (2-Thienyl)trimethylsilane serves as a key building block in the development of anticancer agents.

Introduction

Organosilicon compounds have garnered increasing interest in medicinal chemistry due to their unique properties that can enhance the pharmacological profiles of drug candidates. The incorporation of a silicon atom can modulate lipophilicity, metabolic stability, and receptor binding affinity. Thiophene moieties are also considered privileged structures in drug discovery, appearing in a number of approved pharmaceuticals. (2-Thienyl)trimethylsilane, which combines both a thiophene ring and a trimethylsilyl group, represents a valuable synthetic intermediate for the construction of novel therapeutic agents.



Chemical and Physical Properties

(2-Thienyl)trimethylsilane, also known as 2-(trimethylsilyl)thiophene, is a liquid at room temperature.[1] Its fundamental properties are summarized in the table below.

Property	Value	Reference
CAS Number	18245-28-8	[1][2][3]
Molecular Formula	C7H12SSİ	[1][2]
Molecular Weight	156.32 g/mol	[1][2][3]
Appearance	Liquid	[1]
Purity	97% - 98%	[1][3]

Spectroscopic Data

Characterization of (2-Thienyl)trimethylsilane is crucial for its effective use in synthesis. The following table summarizes key spectroscopic data.

Spectrum Type	Key Peaks/Signals
¹ H NMR	(Predicted) Signals expected for the trimethylsilyl protons and the protons on the thiophene ring.
¹³ C NMR	(Predicted) Resonances for the carbon atoms of the trimethylsilyl group and the thiophene ring.
Mass Spectrum (EI)	Data available, refer to NIST WebBook.[2][4]
Infrared (IR) Spectrum	(Predicted) Characteristic bands for C-H, C=C (aromatic), and Si-C vibrations.

Note: While specific, experimentally derived spectra for (2-Thienyl)trimethylsilane were not found in the immediate search, the NIST WebBook provides access to its mass spectrum.[2][4] Predicted NMR and IR data are based on the known spectral properties of similar compounds.



Experimental Protocols Synthesis of (2-Thienyl)trimethylsilane

A general and effective method for the synthesis of aryl and heteroaryl silanes involves the reaction of an organolithium species with a silyl halide. The following is a representative protocol for the synthesis of (2-Thienyl)trimethylsilane.

Materials:

- Thiophene
- n-Butyllithium (n-BuLi)
- Chlorotrimethylsilane (TMSCI)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Anhydrous sodium sulfate
- Saturated aqueous ammonium chloride solution
- Standard glassware for anhydrous reactions (e.g., Schlenk line)

Procedure:

- A solution of thiophene in anhydrous diethyl ether or THF is cooled to -78 °C under an inert atmosphere (e.g., argon or nitrogen).
- An equimolar amount of n-butyllithium is added dropwise to the cooled solution, and the
 mixture is stirred for 1-2 hours at this temperature to ensure complete formation of 2thienyllithium.
- Chlorotrimethylsilane (1.1 equivalents) is then added dropwise to the reaction mixture.
- The reaction is allowed to warm to room temperature and stirred for an additional 2-4 hours.
- The reaction is quenched by the slow addition of a saturated aqueous solution of ammonium chloride.



- The organic layer is separated, and the aqueous layer is extracted with diethyl ether.
- The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure.
- The crude product is purified by vacuum distillation to yield (2-Thienyl)trimethylsilane as a clear liquid.

Applications in Drug Development

(2-Thienyl)trimethylsilane is a valuable precursor for the synthesis of various heterocyclic compounds with potential therapeutic applications. Thienopyridines and thienopyrimidines, for instance, have shown a wide range of biological activities, including anticancer, anti-inflammatory, and antimicrobial properties.[5][6][7]

Synthesis of Thienopyridine and Thienopyrimidine Derivatives

Thienopyridine and thienopyrimidine scaffolds are present in several approved drugs. The synthesis of these compounds often involves the construction of the pyridine or pyrimidine ring onto a pre-existing thiophene core. (2-Thienyl)trimethylsilane can be utilized in cross-coupling reactions to introduce the thienyl moiety to a suitable backbone, facilitating the synthesis of these complex heterocyclic systems. For example, palladium-catalyzed cross-coupling reactions of organosilanes with aryl halides are a powerful tool for C-C bond formation.

Role in the Synthesis of Anti-Cancer Agents

Thiophene derivatives have been extensively investigated for their anticancer properties.[8][9] [10][11][12] The synthesis of novel thieno[2,3-c]pyridine and thieno[2,3-d][5][6][13]triazolo[1,5-a]pyrimidine derivatives has demonstrated significant cytotoxic activity against various cancer cell lines.[9][10] (2-Thienyl)trimethylsilane can serve as a starting material in the multi-step synthesis of such compounds.

Visualizations Logical Relationship in Drug Discovery



The following diagram illustrates the central role of (2-Thienyl)trimethylsilane as a building block in the synthesis of potentially therapeutic compounds.



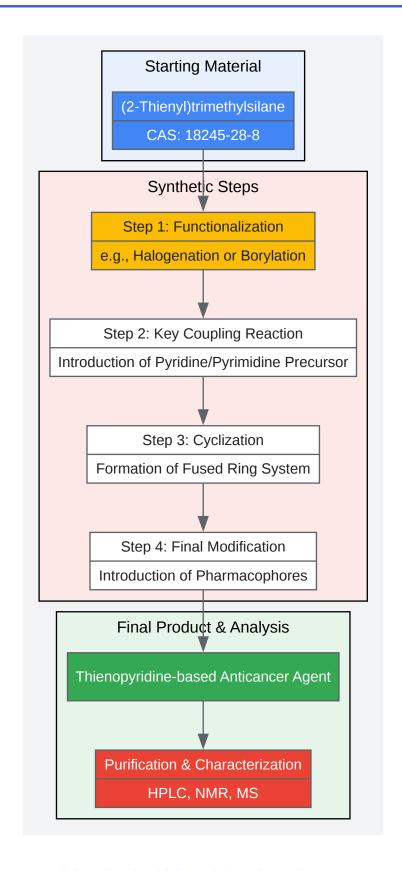
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Caption: Role of (2-Thienyl)trimethylsilane in Drug Discovery.

Experimental Workflow for Anticancer Agent Synthesis

This diagram outlines a generalized experimental workflow for the synthesis of a hypothetical anticancer agent starting from (2-Thienyl)trimethylsilane.





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Caption: Synthesis Workflow for a Thienopyridine Anticancer Agent.



Conclusion

(2-Thienyl)trimethylsilane is a valuable and versatile building block for the synthesis of complex heterocyclic molecules with significant potential in drug discovery. Its ability to participate in a variety of chemical transformations, particularly cross-coupling reactions, makes it an important tool for medicinal chemists. Further exploration of its reactivity and incorporation into novel molecular scaffolds is likely to lead to the development of new therapeutic agents, particularly in the field of oncology. This guide provides a foundational resource for researchers and professionals working in this exciting area.

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